

An In-depth Technical Guide to the Mass Spectrometry of 2,6-Dibromotoluene

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Compound of Interest

Compound Name: 2,6-Dibromotoluene

Cat. No.: B1294787

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This technical guide provides a comprehensive overview of the mass spectrometry data for **2,6-Dibromotoluene**, tailored for researchers, scientists, and professionals in drug development. It includes detailed mass spectral data, experimental protocols, and a proposed fragmentation pathway.

Core Data Presentation

The electron ionization (EI) mass spectrum of **2,6-Dibromotoluene** is characterized by a distinct isotopic pattern due to the presence of two bromine atoms. The key quantitative data from the mass spectrum is summarized in the table below.

m/z	Relative Intensity (%)	Proposed Fragment Ion
248	50	$[\text{C}_7\text{H}_6^{79}\text{Br}_2]^{+\bullet}$ (Molecular Ion)
250	100	$[\text{C}_7\text{H}_6^{79}\text{Br}^{81}\text{Br}]^{+\bullet}$ (Molecular Ion Isotope)
252	50	$[\text{C}_7\text{H}_6^{81}\text{Br}_2]^{+\bullet}$ (Molecular Ion Isotope)
169	85	$[\text{C}_7\text{H}_6^{79}\text{Br}]^+$
171	85	$[\text{C}_7\text{H}_6^{81}\text{Br}]^+$
90	40	$[\text{C}_7\text{H}_6]^+$
89	35	$[\text{C}_7\text{H}_5]^+$

Experimental Protocols

The following is a detailed methodology for acquiring the mass spectrum of **2,6-Dibromotoluene** via Electron Ionization Mass Spectrometry (EI-MS).

1. Sample Preparation

- For Solid Samples: Accurately weigh approximately 1 mg of **2,6-Dibromotoluene**.^[1] Dissolve the sample in a suitable volatile organic solvent such as methanol, acetonitrile, or dichloromethane to a concentration of 1 mg/mL.^[1]
- Dilution: Take an aliquot of the stock solution and dilute it with the same solvent to a final concentration suitable for the instrument, typically in the range of 10-100 µg/mL.^[1]
- Filtration: If any particulate matter is visible, filter the final solution through a 0.2 µm syringe filter to prevent clogging of the instrument's sample introduction system.^[1]

2. Instrumentation and Analysis

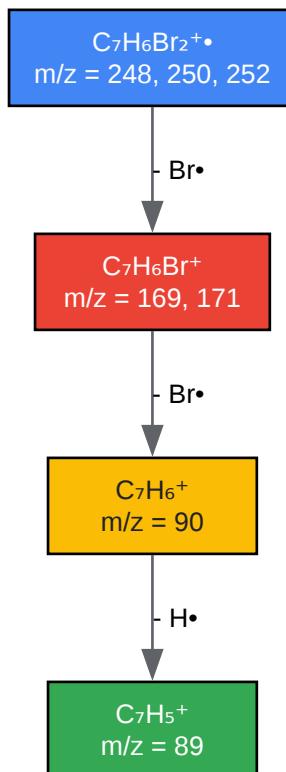
- Mass Spectrometer: A high-resolution mass spectrometer equipped with an electron ionization source is to be used.

- Sample Introduction: The prepared sample solution can be introduced into the mass spectrometer via a direct insertion probe for solid samples or through a gas chromatograph (GC-MS) for volatile samples. For GC-MS, a suitable capillary column (e.g., DB-5ms) should be used.
- Ionization: Electron ionization is performed at a standard electron energy of 70 eV.
- Mass Analysis: The mass analyzer is operated in full scan mode to acquire a mass spectrum over a mass-to-charge (m/z) range of, for example, 50-350 amu.
- Data Acquisition: Data is acquired and processed using the instrument's control and data analysis software.

Mandatory Visualizations

Fragmentation Pathway of 2,6-Dibromotoluene

The following diagram illustrates the proposed electron ionization fragmentation pathway of **2,6-Dibromotoluene**.



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Caption: Proposed EI fragmentation pathway of **2,6-Dibromotoluene**.

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References

- 1. Sample Preparation Protocol for Open Access MS | Mass Spectrometry Research Facility [massspec.chem.ox.ac.uk]
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